

inhibiting premature polymerization of "Diallyl 2,2'-oxydiethyl dicarbonate"

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Compound of Interest

Compound Name: Diallyl 2,2'-oxydiethyl dicarbonate

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Technical Support Center: Diallyl 2,2'-oxydiethyl dicarbonate

This technical support center provides researchers, scientists, and drug development professionals with essential information to prevent the premature polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate** (also known as diethylene glycol bis(allyl carbonate) or CR-39® monomer).

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and storage of **Diallyl 2,2'-oxydiethyl dicarbonate**, leading to premature polymerization.

Issue	Possible Cause	Recommended Action
Monomer appears viscous or has solidified in the container.	Premature polymerization has occurred.	Do not use the monomer. Contact the manufacturer for guidance on disposal. Review storage conditions and handling procedures to prevent future occurrences.
Reduced polymerization time or unexpected exotherm during intended polymerization.	The monomer may have partially polymerized during storage.	Use a fresh batch of monomer for critical applications. Consider analyzing the viscosity of the stored monomer before use as an indicator of partial polymerization.
Inconsistent polymerization results between batches.	Variability in monomer quality or storage history.	Ensure all batches of monomer are stored under the same recommended conditions. If possible, test a small sample of a new batch to confirm its polymerization characteristics before large-scale use.
Discoloration (yellowing) of the monomer.	Exposure to air (oxidation) or high temperatures.	While slight yellowing may not always indicate polymerization, it is a sign of degradation. Store the monomer under an inert atmosphere (e.g., nitrogen) if possible and always adhere to recommended storage temperatures.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of premature polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate**?

A1: Premature polymerization is typically caused by the unintended initiation of a free-radical chain reaction. The allyl groups in the monomer are susceptible to polymerization when exposed to energy sources like heat and light, or in the presence of contaminants that can generate free radicals.

Q2: What are the ideal storage conditions for **Diallyl 2,2'-oxydiethyl dicarbonate**?

A2: To minimize the risk of premature polymerization, the monomer should be stored in a cool, dry, and dark location.^[1] It is recommended to keep it in its original, unopened container and away from direct sunlight.^[1] For extended storage, refrigeration is advised. The material is also mildly hygroscopic, so containers should be kept tightly sealed to prevent moisture absorption.
^[1]

Q3: What is the recommended shelf life of **Diallyl 2,2'-oxydiethyl dicarbonate**?

A3: The recommended shelf life is typically 12 months from the date of production when stored under proper conditions.^[1]

Q4: Are there any chemical inhibitors added to **Diallyl 2,2'-oxydiethyl dicarbonate** to prevent polymerization during storage?

A4: While manufacturers may add inhibitors, specific information is often proprietary. Common inhibitors for unsaturated monomers include phenolic compounds like hydroquinone monomethyl ether (MEHQ) and butylated hydroxytoluene (BHT), which act as radical scavengers. Oxygen can also act as an inhibitor, so storing under a 50/50 nitrogen/air mixture can be beneficial.

Q5: Can I use a batch of monomer that has passed its shelf life?

A5: It is not recommended. The risk of partial polymerization increases beyond the recommended shelf life, which can lead to unpredictable results and potential safety hazards during use.

Q6: What materials should be avoided when handling or storing **Diallyl 2,2'-oxydiethyl dicarbonate**?

A6: Avoid contact with strong oxidizing agents, as they can initiate polymerization.^[2]^[3] Also, keep the monomer away from sources of ignition as it is combustible.^[2]^[3]

Quantitative Data Summary

The following table summarizes key quantitative data related to the storage and stability of **Diallyl 2,2'-oxydiethyl dicarbonate**.

Parameter	Value	Notes
Recommended Storage Temperature	Refrigerated (Cool, dry place)	To minimize thermal initiation of polymerization.
Shelf Life	12 months	From the date of production, under recommended storage conditions. ^[1]
Incompatible Materials	Strong oxidizing agents	Can initiate polymerization. ^[2] ^[3]

Experimental Protocols

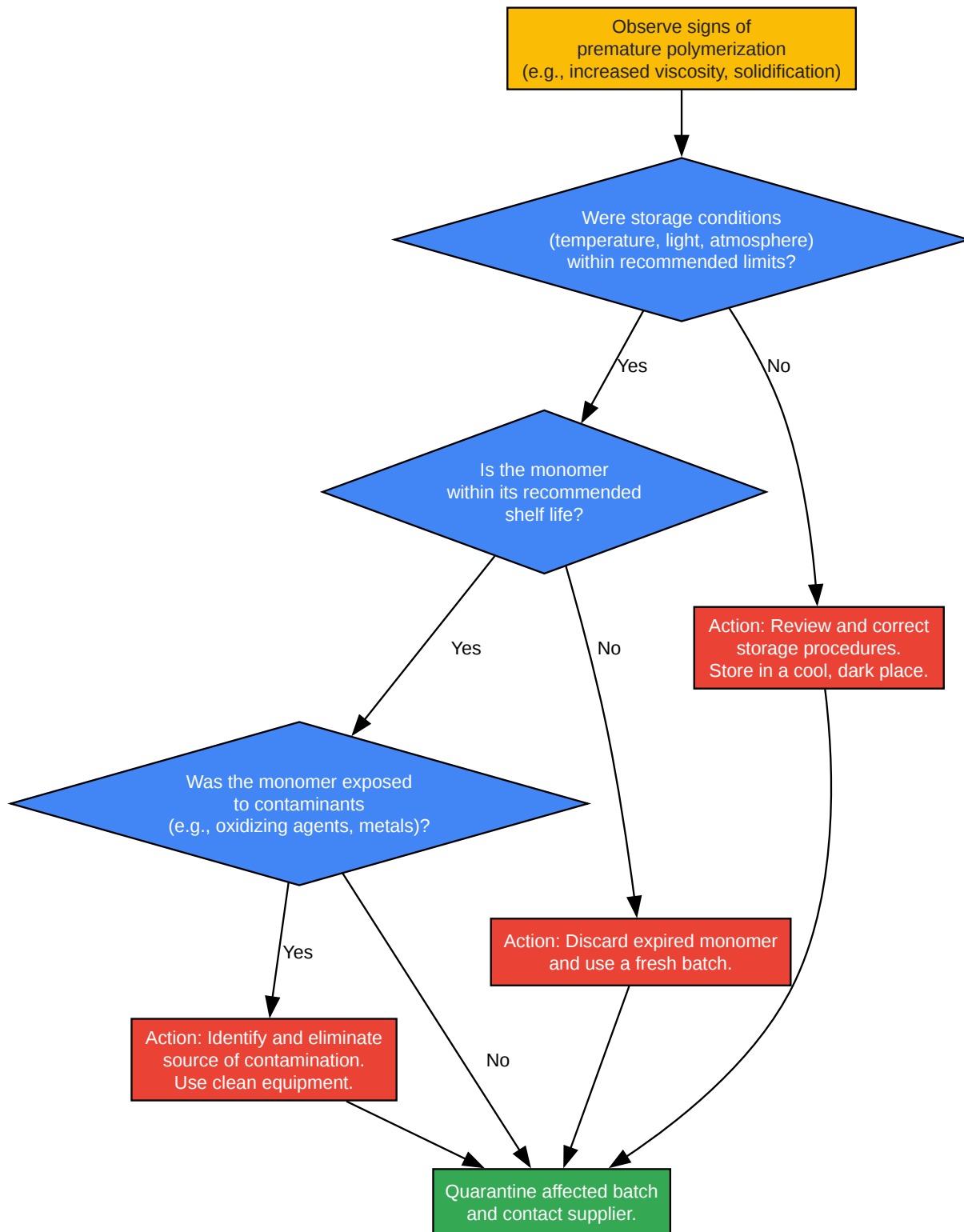
Protocol for Visual Inspection of Monomer Quality

- Objective: To visually assess the quality of **Diallyl 2,2'-oxydiethyl dicarbonate** before use.
- Materials:
 - Container of **Diallyl 2,2'-oxydiethyl dicarbonate**
 - Clean, dry glass beaker or flask
 - Appropriate personal protective equipment (PPE): safety goggles, gloves, lab coat.
- Procedure:
 1. Ensure the monomer is at room temperature.

2. In a well-ventilated area or fume hood, carefully pour a small amount of the monomer into the glass beaker.
3. Observe the appearance of the liquid. It should be a clear, colorless to pale yellow liquid.
4. Gently swirl the beaker and observe the viscosity. The monomer should flow freely. Any signs of increased viscosity, gel particles, or solidification indicate that premature polymerization has occurred.
5. If the monomer appears cloudy, discolored, or viscous, it should not be used.

Visualizations

Troubleshooting Premature Polymerization

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Caption: Troubleshooting workflow for premature polymerization.

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References

- 1. refractiveindex.info [refractiveindex.info]
- 2. parchem.com [parchem.com]
- 3. chembk.com [chembk.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

